

Chemical properties and stability of 2,5-Dimethoxy-4-ethylphenethylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2,5-Dimethoxy-4-ethylphenethylamine
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An In-depth Technical Guide to the Chemical Properties and Stability of **2,5-Dimethoxy-4-ethylphenethylamine** (2C-E)

Abstract

2,5-Dimethoxy-4-ethylphenethylamine, commonly known as 2C-E, is a synthetic psychedelic compound belonging to the 2C family of phenethylamines. First synthesized by Alexander Shulgin, it is recognized for its potent psychedelic effects, which are primarily mediated through its interaction with serotonin receptors.^{[1][2][3]} This technical guide provides a comprehensive overview of the chemical properties, stability, and pharmacological profile of 2C-E, intended for researchers, scientists, and drug development professionals. The document details its physicochemical characteristics, storage and stability considerations, mechanism of action, and established analytical and synthetic methodologies.

Chemical and Physical Properties

2C-E is structurally characterized by a phenethylamine core with methoxy groups at the 2 and 5 positions and an ethyl group at the 4 position of the phenyl ring.^{[2][3]} The free base form of 2C-E exists as a colorless oil.^{[1][4]} For laboratory use and research, it is typically converted into its hydrochloride (HCl) salt, which presents as a colorless to off-white crystalline powder.^{[1][2]} This salt form offers improved stability and handling characteristics.

The fundamental chemical and physical properties of 2C-E and its hydrochloride salt are summarized in the table below. There are some discrepancies in the reported melting point for the hydrochloride salt, which may be attributable to variations in purity or analytical technique.

Property	Value	Reference(s)
IUPAC Name	2-(4-ethyl-2,5-dimethoxyphenyl)ethan-1-amine	[1] [2]
Synonyms	4-Ethyl-2,5-dimethoxyphenethylamine, Aquarust, Eternity	[1] [5]
Molecular Formula	$C_{12}H_{19}NO_2$ (Freebase) $C_{12}H_{19}NO_2 \cdot HCl$ (Hydrochloride)	[1] [6] [7]
Molecular Weight	209.29 g/mol (Freebase) 245.7 g/mol (Hydrochloride)	[1] [6] [7] [8]
Appearance	Colorless oil (Freebase) Colorless to off-white crystalline powder (Hydrochloride)	[1] [2]
Melting Point (HCl)	208.5–210.5 °C (Shulgin) 249 °C (Commercial Sample MSDS)	[1] [4] [8]
Boiling Point (Freebase)	90–100 °C at 0.25 mmHg	[1] [4]
Purity (Research Grade)	≥98%	[2]

Solubility

The hydrochloride salt of 2C-E demonstrates solubility in a range of solvents, a critical consideration for preparing solutions for analytical and experimental purposes. Quantitative solubility data is presented below.

Solvent	Solubility (mg/mL)	Reference(s)
Water	>70 (at 20 °C)	[1][2]
Ethanol	30	[5][7]
DMSO	20	[5][7]
DMF	20	[5][7]
PBS (pH 7.2)	5	[5][7]

Stability and Storage

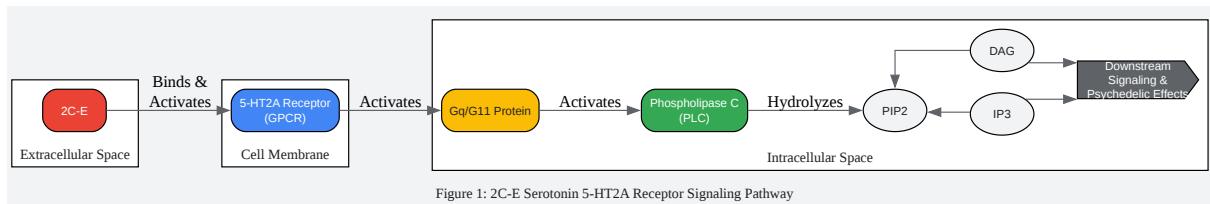
Proper storage is essential to maintain the integrity and purity of 2C-E. Research-grade 2C-E hydrochloride is reported to be stable for at least two years when stored correctly.[5][9]

Recommended Storage Conditions:

- Temperature: For long-term stability, storage at -20°C is recommended.[5] Refrigeration at temperatures between 2°C and 8°C is also advised.[2]
- Atmosphere: Store in airtight containers to prevent degradation from atmospheric components.[2]
- Light and Moisture: The compound should be protected from light and moisture.[2]

Pharmacology and Mechanism of Action

2C-E's psychoactive effects are primarily attributed to its function as a serotonin receptor agonist.[1] It displays a high affinity for the 5-HT₂ receptor subtypes, particularly 5-HT_{2a}, 5-HT_{2b}, and 5-HT_{2c}.[2][10] The psychedelic properties are thought to be mediated specifically by the activation of the 5-HT_{2a} receptor.[1][2] Unlike some other phenethylamines, 2C-E has negligible activity as a monoamine releasing agent or reuptake inhibitor.[1][2][10] The 5-HT_{2c} receptor, a G protein-coupled receptor (GPCR), is coupled to Gq/G₁₁ proteins, initiating a downstream signaling cascade upon activation.[11]



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Figure 1: 2C-E Serotonin 5-HT2A Receptor Signaling Pathway

Experimental Protocols

Synthesis

The original synthesis of 2C-E was documented by Alexander Shulgin in his book PiHKAL.[\[1\]](#) [\[12\]](#) The multi-step process begins with commercially available starting materials and involves several key chemical transformations.

Experimental Workflow for Synthesis of 2C-E (Shulgin Method)

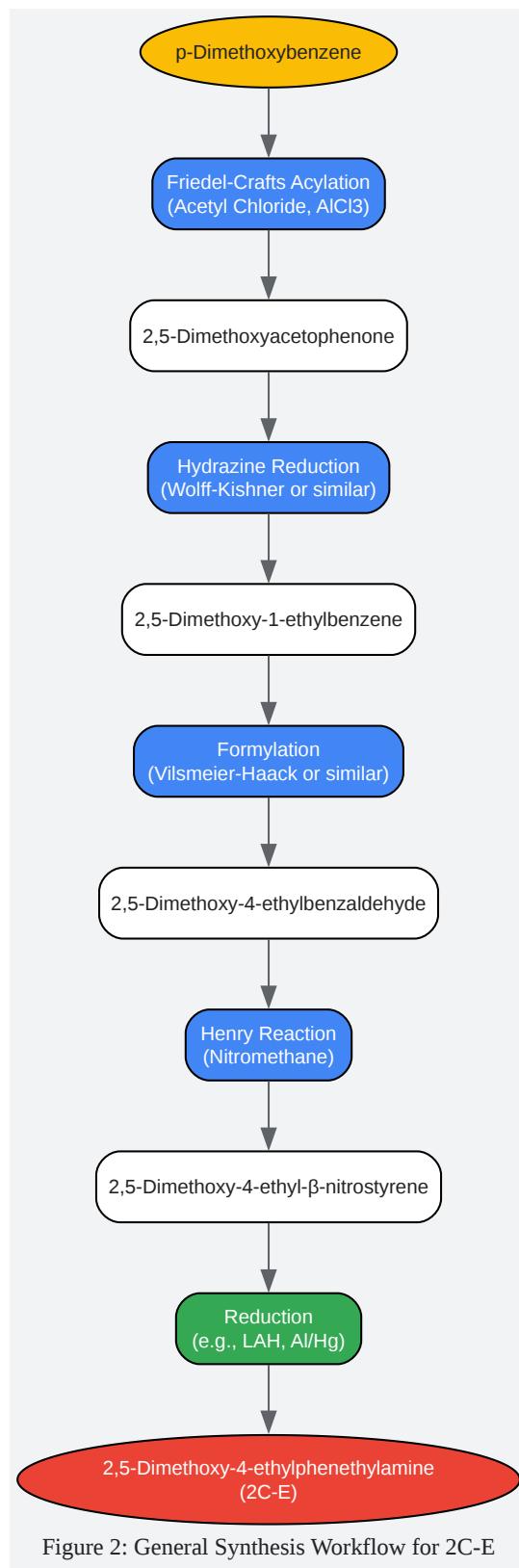


Figure 2: General Synthesis Workflow for 2C-E

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Figure 2: General Synthesis Workflow for 2C-E

Protocol Summary:

- **Acylation:** A suspension of anhydrous aluminum chloride in dichloromethane is treated with acetyl chloride. This mixture is then added to a solution of p-dimethoxybenzene to yield 2,5-dimethoxyacetophenone.[12]
- **Reduction to Ethylbenzene:** The ketone is reduced using hydrazine and potassium hydroxide in triethylene glycol at high temperature, yielding 2,5-dimethoxy-1-ethylbenzene.[12]
- **Formylation:** The ethylbenzene derivative is formylated to introduce an aldehyde group at the 4-position, producing 2,5-dimethoxy-4-ethylbenzaldehyde.[12]
- **Nitrostyrene Formation:** The aldehyde is condensed with nitromethane in the presence of a catalyst like ammonium acetate to form the corresponding nitrostyrene intermediate.[12]
- **Final Reduction:** The nitrostyrene is reduced to the primary amine using a strong reducing agent such as lithium aluminum hydride (LAH), yielding the final product, 2C-E.[12]

Analytical Methods

The identification and quantification of 2C-E in laboratory samples or seized materials rely on standard analytical chemistry techniques. 2C-E is a basic compound that is amenable to chromatographic analysis.[13]

Method	Description	Reference(s)
Gas Chromatography-Mass Spectrometry (GC-MS)	A common method for separation and identification. The compound chromatographs well. SWGDRUG provides standardized parameters for analysis.	[13]
Liquid Chromatography-Mass Spectrometry (LC-MS)	Also suitable for the analysis of 2C-E, offering an alternative to GC-MS, particularly for samples in complex matrices.	[13]
Nuclear Magnetic Resonance (NMR)	Used for structural elucidation and confirmation of synthesized material.	[9]
High-Performance Liquid Chromatography (HPLC)	Used to assess the purity of research-grade material.	[9]

General Protocol for GC-MS Analysis: A detailed protocol would be dependent on the specific instrumentation and column used. However, a general procedure involves:

- **Sample Preparation:** The sample (e.g., crystalline powder) is dissolved in a suitable organic solvent like methanol or ethanol.
- **Injection:** A small volume of the prepared sample is injected into the GC inlet.
- **Separation:** The sample is vaporized and travels through a capillary column (e.g., a non-polar DB-5 or similar), where it is separated based on its boiling point and interaction with the stationary phase.
- **Detection (MS):** As the compound elutes from the column, it enters the mass spectrometer, where it is ionized (typically by electron impact), fragmented, and detected.

- Data Analysis: The resulting mass spectrum, which shows a unique fragmentation pattern, is compared against a reference library for positive identification. The retention time from the chromatogram provides an additional layer of confirmation.

Conclusion

2,5-Dimethoxy-4-ethylphenethylamine (2C-E) is a potent serotonergic agonist with well-defined chemical properties. Its synthesis, while multi-stepped, follows established organic chemistry principles. The hydrochloride salt is the preferred form for research due to its crystalline nature and enhanced stability. For maintaining the compound's integrity, adherence to recommended storage conditions—cool, dark, dry, and airtight—is critical. The established analytical methods, particularly GC-MS and LC-MS, provide reliable means for its identification and purity assessment. This guide consolidates the key technical information on 2C-E to support its use in controlled scientific and research settings.

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- To cite this document: BenchChem. [Chemical properties and stability of 2,5-Dimethoxy-4-ethylphenethylamine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664022#chemical-properties-and-stability-of-2-5-dimethoxy-4-ethylphenethylamine>]

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